

Application Notes and Protocols for Field Testing of Sulcatone-Baited Mosquito Traps

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Compound of Interest

Compound Name: Sulcatone

Cat. No.: B7770689

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Introduction

Sulcatone (6-methyl-5-hepten-2-one) is a naturally occurring ketone found in human sweat and flower scents that has been identified as a potent attractant for several mosquito species, including vectors of significant diseases such as *Aedes aegypti* and *Aedes albopictus*.^{[1][2]} The olfactory-mediated attraction to **Sulcatone** is primarily linked to the odorant receptor Or4 in *Aedes aegypti*.^{[1][2]} These application notes provide detailed protocols for the preparation and field testing of **Sulcatone**-baited mosquito traps to evaluate their efficacy in attracting and capturing key mosquito species. The methodologies described herein are intended to provide a standardized framework for researchers to assess the potential of **Sulcatone** as a component in mosquito surveillance and control programs.

Data Presentation: Efficacy of Sulcatone in Field Trials

The following tables summarize quantitative data from a field study evaluating a synthetic odorant blend containing **Sulcatone** (Mix-5) against a commercial lure (BG-Lure) and a control. The study highlights the potential of **Sulcatone** as a key component in attractant blends for capturing medically important mosquito species.

Table 1: Mean Number of Female *Aedes albopictus* Captured per Trap

Treatment	Mean No. of Females Captured (per trap/day)
Mix-5 (with Sulcatone)	9.67
BG-Lure	7.78
Control	4.47

Data adapted from a field study comparing a synthetic blend (Mix-5) with a commercial lure and a control.[\[3\]](#)

Table 2: Mean Number of Female Culex quinquefasciatus Captured per Trap

Treatment	Mean No. of Females Captured (per trap/day)
Mix-5 (with Sulcatone)	18.78
BG-Lure	25.11
Control	12.22

Data adapted from a field study comparing a synthetic blend (Mix-5) with a commercial lure and a control.

Experimental Protocols

Preparation of Sulcatone Slow-Release Dispenser

This protocol describes the preparation of a passive slow-release dispenser for **Sulcatone**, suitable for use in traps without an internal heat source.

Materials:

- **Sulcatone** (≥98% purity)
- Ethanol (95-100%) or Mineral Oil

- Sterile cotton wicks or dental rolls
- Small, sealed sachets or vials with permeable membranes
- Pipettes
- Analytical balance
- Fume hood

Procedure:

- **Solution Preparation:** In a fume hood, prepare a 0.1% and a 0.001% (v/v) **Sulcatone** solution in ethanol or mineral oil. These concentrations have been shown to be effective in laboratory settings. For a 10 ml solution, add 10 µl of **Sulcatone** to 9.99 ml of solvent for a 0.1% solution, and 0.1 µl of **Sulcatone** to 9.999 ml of solvent for a 0.001% solution.
- **Dispenser Loading:**
 - Place a sterile cotton wick or dental roll into a sachet or vial.
 - Using a pipette, carefully add a defined volume (e.g., 2 ml) of the prepared **Sulcatone** solution onto the cotton wick, ensuring it is fully saturated.
 - Seal the sachet or vial. The permeable membrane will allow for the slow release of the **Sulcatone** vapor.
- **Control Dispenser:** Prepare a control dispenser containing only the solvent (ethanol or mineral oil) on a cotton wick in a separate sachet or vial.
- **Storage:** Store the prepared dispensers in a cool, dark place until deployment to minimize degradation.

Field Evaluation of Sulcatone-Baited Traps

This protocol outlines a field experiment to evaluate the efficacy of **Sulcatone**-baited mosquito traps using a Latin Square design to minimize positional bias.

Materials:

- Mosquito traps (e.g., BG-Sentinel traps, CDC light traps)
- Prepared **Sulcatone** dispensers (0.1% and 0.001% concentrations)
- Control dispensers (solvent only)
- CO2 source (dry ice or gas cylinder with a regulator), if used as a co-attractant
- Collection nets or cages for each trap
- GPS device for marking trap locations
- Data collection sheets or a mobile device for data entry
- Microscope for mosquito identification

Experimental Design:

- Site Selection: Choose a study site with a known presence of the target mosquito species. The site should have relatively homogenous vegetation and environmental conditions.
- Trap Placement: Select a minimum of three locations within the study site, at least 50 meters apart to prevent interference between traps.
- Latin Square Design: A 3x3 Latin Square design is recommended for this study. The treatments are:
 - T1: Trap + 0.1% **Sulcatone** dispenser (+ CO2, if used)
 - T2: Trap + 0.001% **Sulcatone** dispenser (+ CO2, if used)
 - T3: Trap + Control dispenser (solvent only) (+ CO2, if used)

The traps will be rotated daily for three consecutive days so that each treatment is tested in each location once. This rotation is repeated for a predetermined number of cycles.

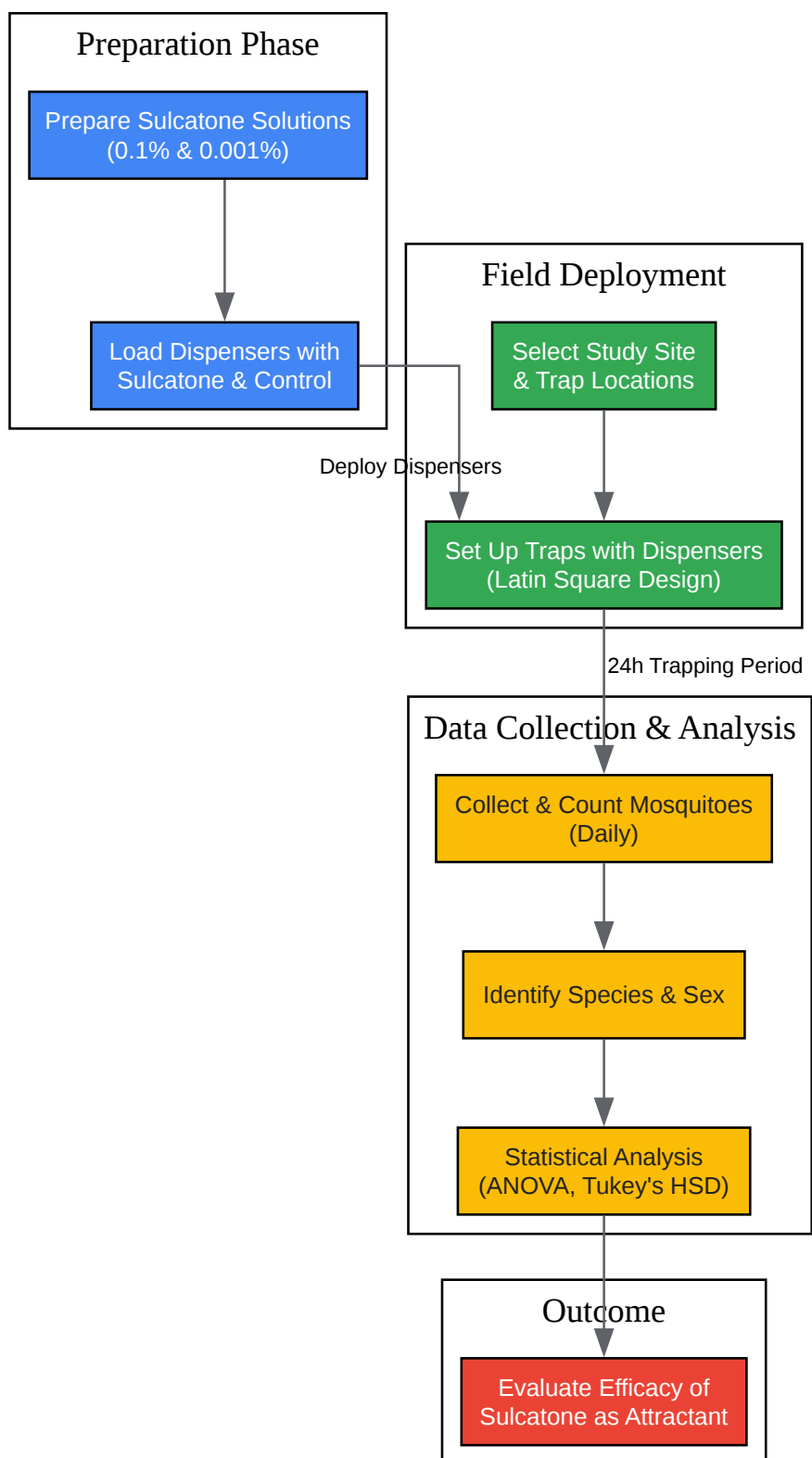
Procedure:

- **Trap Setup:**
 - Deploy the traps at the selected locations in the late afternoon, before the peak activity period of the target mosquito species.
 - Place the prepared dispenser inside each trap according to the Latin Square design for that day.
 - If using CO₂ as a co-attractant, place the dry ice in an insulated container next to the trap or connect the gas cylinder and set the flow rate (e.g., 500 ml/min).
- **Data Collection:**
 - Collect the mosquitoes from the traps the following morning.
 - Anesthetize the captured mosquitoes using CO₂ or by placing them in a freezer for a short period.
 - Count and identify the mosquitoes to species level. Record the number of males and females of each species for each trap.
- **Trap Rotation:** Rotate the traps and treatments to the next location as per the Latin Square design and repeat the procedure for the duration of the study.

Data Analysis:

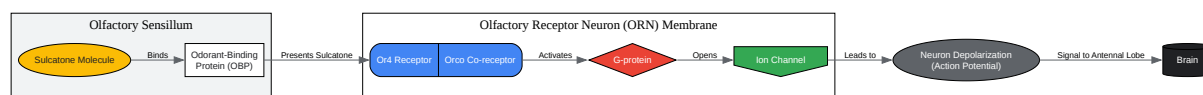
- Transform the mosquito count data using a $\log(x+1)$ transformation to normalize the distribution.
- Perform an Analysis of Variance (ANOVA) to determine if there are significant differences in the mean number of captured mosquitoes between the different treatments.
- Use a post-hoc test (e.g., Tukey's HSD) to identify which specific treatments differ from each other.

Visualizations



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Caption: Experimental workflow for field testing **Sulcatone**-baited mosquito traps.



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